

In-Depth Technical Guide: 1-Methyl-1H-benzimidazole-5-carboxaldehyde

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Compound of Interest

Compound Name: 1-Methyl-1H-benzimidazole-5-carboxaldehyde

CAS No.: 279226-70-9

Cat. No.: B112408

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-1H-benzimidazole-5-carboxaldehyde**, a heterocyclic compound of significant interest in medicinal chemistry. This document details its physicochemical properties, synthetic pathways, and potential therapeutic applications based on the biological activities of the broader benzimidazole class.

Core Molecular Characteristics

1-Methyl-1H-benzimidazole-5-carboxaldehyde is a derivative of benzimidazole, a bicyclic aromatic compound formed by the fusion of a benzene ring and an imidazole ring. The presence of a methyl group at the N-1 position and a carboxaldehyde group at the C-5 position imparts specific reactivity and potential for further chemical modifications.

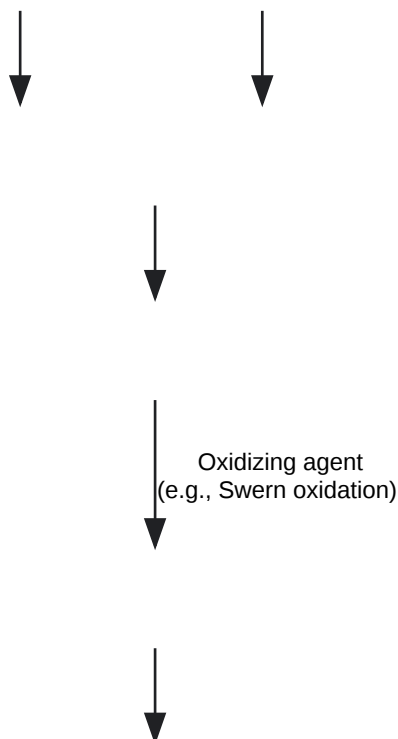
Property	Value	Reference
Molecular Formula	C ₉ H ₈ N ₂ O	
Molecular Weight	160.17 g/mol	[1][2]
CAS Number	279226-70-9	[1][2]

Synthesis and Derivatization

The synthesis of **1-Methyl-1H-benzimidazole-5-carboxaldehyde** can be approached through multi-step reaction sequences common for benzimidazole derivatives. A general workflow involves the formation of the benzimidazole core followed by functional group manipulations.

General Synthetic Workflow

A plausible synthetic route begins with the creation of a substituted benzimidazole core, which is then selectively oxidized to introduce the aldehyde functionality. The aldehyde group is a versatile chemical handle for a wide array of transformations, enabling the synthesis of a diverse library of derivatives.



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A generalized synthetic workflow for **1-Methyl-1H-benzimidazole-5-carboxaldehyde**.

Experimental Protocols

While a specific, detailed protocol for the synthesis of **1-Methyl-1H-benzimidazole-5-carboxaldehyde** is not readily available in the reviewed literature, a general procedure for the synthesis of related benzimidazole-5-carboxylic acid derivatives can be adapted. For instance, a one-pot synthesis of a 2,5-disubstituted 1-methyl-1H-benzimidazole-5-carboxylic acid has been reported involving the heterocyclization of ethyl 4-(methylamino)-3-nitrobenzoate with an appropriate aldehyde in the presence of sodium dithionite, followed by hydrolysis.[3]

Example Protocol for a Related Derivative (Adapted):

A reaction mixture of an appropriate ethyl 4-(methylamino)-3-nitrobenzoate derivative and a substituted benzaldehyde is refluxed with sodium dithionite in a solvent like DMSO. The

reaction progress is monitored by thin-layer chromatography. Upon completion, the mixture is cooled and poured onto ice to precipitate the product. The resulting solid is filtered, dried, and then subjected to hydrolysis with a base (e.g., NaOH in ethanol) to yield the carboxylic acid derivative.[3] To obtain the target aldehyde, the precursor would likely be a 5-methyl or 5-hydroxymethyl substituted benzimidazole, which would then undergo selective oxidation.

Potential Biological and Therapeutic Applications

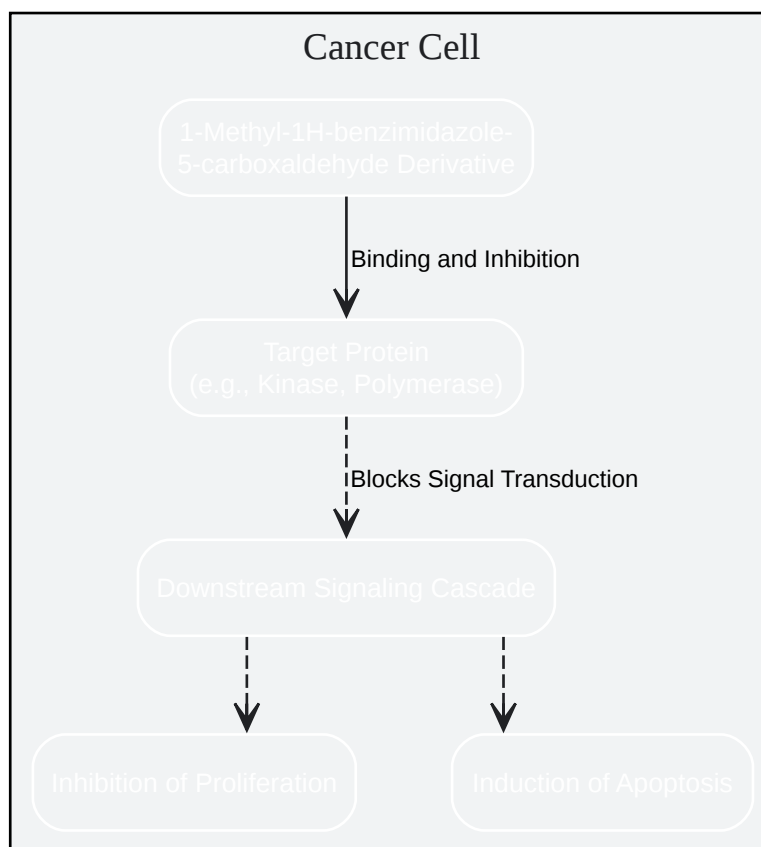
The benzimidazole scaffold is a well-established pharmacophore, and its derivatives have demonstrated a wide spectrum of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. While specific biological data for **1-Methyl-1H-benzimidazole-5-carboxaldehyde** is limited, the activities of structurally similar compounds provide a strong indication of its potential therapeutic relevance.

Anti-inflammatory Activity

A structurally related compound, 2-(2-chloro-6-fluorophenyl)-6-methyl-1H-benzimidazole-5-carbaldehyde, has been mentioned in a patent as an intermediate in the synthesis of microsomal prostaglandin E synthase-1 (mPGES-1) inhibitors.[4] mPGES-1 is a key enzyme in the production of prostaglandin E2, a mediator of inflammation and pain. This suggests that **1-Methyl-1H-benzimidazole-5-carboxaldehyde** could serve as a valuable scaffold for the development of novel anti-inflammatory agents.

Anticancer Potential

Numerous benzimidazole derivatives have been investigated for their anticancer properties. The proposed mechanisms of action often involve the inhibition of key signaling pathways crucial for cancer cell proliferation and survival. Although no specific anticancer data for **1-Methyl-1H-benzimidazole-5-carboxaldehyde** has been found, a hypothetical signaling pathway for its potential anticancer effects can be postulated based on the known mechanisms of other benzimidazole-based anticancer agents.



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References

- 1. parchem.com [parchem.com]
- 2. chemcd.com [chemcd.com]
- 3. medcraveonline.com [medcraveonline.com]
- 4. WO2011099832A2 - Novel benzimidazole compound, preparation method thereof and pharmaceutical composition comprising the same - Google Patents [patents.google.com]

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